

O-desmethyl Mebeverine Acid D5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-desmethyl Mebeverine acid D5*

Cat. No.: *B1139145*

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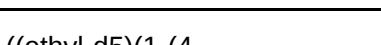
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

O-desmethyl Mebeverine acid D5 is the deuterium-labeled form of O-desmethyl Mebeverine acid, a major metabolite of the antispasmodic drug Mebeverine.^{[1][2][3][4]} Due to its chemical and isotopic properties, **O-desmethyl Mebeverine acid D5** serves as an ideal internal standard for the quantitative analysis of Mebeverine's metabolites in biological matrices.^{[1][2][3][4]} Mebeverine is prescribed for the treatment of irritable bowel syndrome (IBS) and related gastrointestinal disorders.^[5] The parent drug undergoes rapid and extensive metabolism, making the parent molecule virtually undetectable in plasma after oral administration.^{[6][7]} Consequently, pharmacokinetic and bioequivalence studies rely on the accurate quantification of its primary metabolites.^{[7][8]} This guide provides a comprehensive overview of **O-desmethyl Mebeverine acid D5**, including its chemical properties, the metabolic pathway of Mebeverine, and detailed experimental protocols for its use in bioanalytical assays.

Chemical and Physical Properties

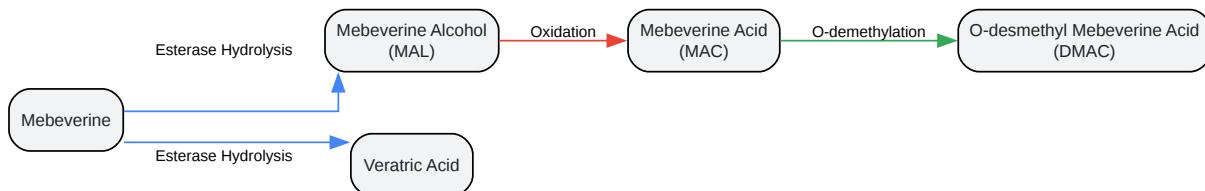
O-desmethyl Mebeverine acid D5 is a stable, isotopically labeled compound that is chemically identical to its unlabeled counterpart, O-desmethyl Mebeverine acid. The incorporation of five deuterium atoms results in a higher molecular weight, allowing for its differentiation in mass spectrometry-based analytical methods.^[9]

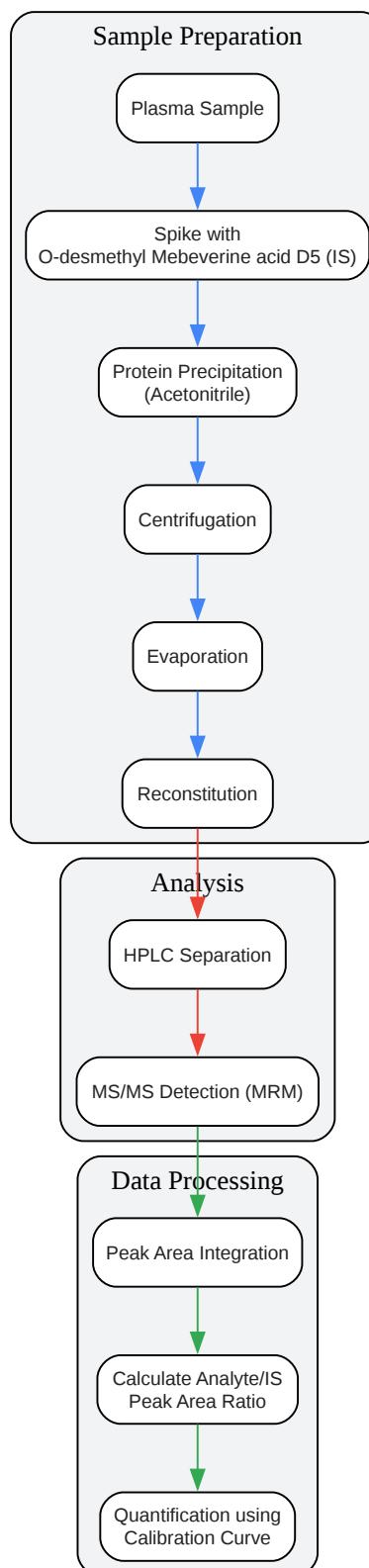
Property	Value	Reference
Chemical Formula	$C_{15}H_{18}D_5NO_3$	[1] [10]
Molecular Weight	270.38 g/mol	[1]
CAS Number	1329488-46-1	[1]
IUPAC Name	4-[1-(4-hydroxyphenyl)propan-2-yl-(1,1,2,2,2-pentadeuterioethyl)amino]butanoic acid	[2]
Synonyms	O-Desmethyl Mebeverine Acid-d5	[1]
Chemical Structure		
	4-((ethyl-d5)(1-(4-hydroxyphenyl)propan-2-yl)amino)butanoic acid	[2]

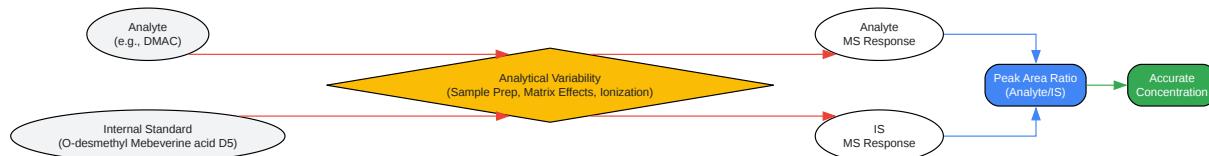
Metabolism of Mebeverine and the Role of O-desmethyl Mebeverine Acid

Mebeverine is rapidly metabolized in the body, primarily through hydrolysis by esterases, into two main initial metabolites: veratric acid and mebeverine alcohol.[\[5\]](#)[\[6\]](#)[\[11\]](#) These metabolites undergo further biotransformation, including O-demethylation.[\[11\]](#) The main circulating metabolite in plasma is desmethylmebeverine acid (DMAC), also referred to as mebeverine acid.[\[7\]](#)[\[8\]](#)

The metabolic pathway of Mebeverine is crucial for understanding its pharmacological activity and for designing appropriate bioanalytical methods for pharmacokinetic studies. The World Anti-Doping Agency (WADA) has outlined the metabolism of Mebeverine, highlighting the formation of specific metabolites, including Mebeverine acid and Desmethyl Mebeverine acid.[\[12\]](#)







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- To cite this document: BenchChem. [O-desmethyl Mebeverine Acid D5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139145#what-is-o-desmethyl-mebeverine-acid-d5]

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